

An In-depth Technical Guide to 4-Amino-2-methylbenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-2-methylbenzoic acid

Cat. No.: B184037

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-Amino-2-methylbenzoic acid** (CAS No. 2486-75-1), a versatile chemical intermediate. It details its physicochemical properties, synthesis, analytical characterization, and applications in various research and development fields.

Physicochemical Properties

4-Amino-2-methylbenzoic acid, also known as 4-amino-o-toluic acid, is an aromatic amino acid derivative.^[1] Its core structure consists of a benzoic acid scaffold substituted with an amino group and a methyl group.

Table 1: Physicochemical Data for **4-Amino-2-methylbenzoic Acid**

Property	Value	Source(s)
Molecular Weight	151.16 g/mol	[2][3]
Molecular Formula	C ₈ H ₉ NO ₂	[2][3][4]
CAS Number	2486-75-1	[3][5]
Melting Point	160-165 °C	[3]
Appearance	White powder; Light orange to Yellow to Green powder/crystal	[1][5]
Purity	>95% (Assay), >98.0% (HPLC)	[1][3]
SMILES	<chem>CC1=C(C=CC(=C1)N)C(=O)O</chem>	[2]

| InChIKey | XRSQZFJLEPBPOZ-UHFFFAOYSA-N |[2][3] |

Chemical Structure

The structural arrangement of functional groups in **4-Amino-2-methylbenzoic acid** makes it a valuable building block in organic synthesis.

Caption: Chemical structure of **4-Amino-2-methylbenzoic acid**.

Synthesis

A common synthesis route for **4-Amino-2-methylbenzoic acid** involves the reduction of 2-methyl-4-nitrobenzoic acid.[5]

General Synthesis Workflow:

- Catalyst Preparation: A reaction cartridge containing a Palladium on Carbon (Pd/C) catalyst is prepared and equilibrated.[5]
- Reaction Setup: The system, typically a tubular reaction apparatus, is pressurized with hydrogen.[5]

- **Reactant Injection:** A solution of the starting material, 2-methyl-4-nitrobenzoic acid in a suitable solvent like ethanol, is injected into the flow stream.^[5]
- **Reduction:** The reactant passes through the catalyst bed under hydrogen pressure, where the nitro group is reduced to an amino group.
- **Product Collection:** The product stream is collected downstream.^[5]
- **Isolation:** The solvent is removed via reduced pressure distillation to yield the final product, **4-Amino-2-methylbenzoic acid**.^[5]

Applications and Biological Significance

4-Amino-2-methylbenzoic acid serves as a crucial intermediate in several industrial and research applications.

- **Peptide Synthesis:** It is utilized in solution-phase peptide synthesis.^{[3][5]}
- **Dyes and Pigments:** The compound acts as a precursor in the manufacturing of dyes and pigments.^{[6][7]}
- **Material Science:** It is employed as a building block for creating specialty polymers and other advanced materials, potentially enhancing properties like thermal stability.^{[6][7]}
- **Biochemical Research:** This molecule is used in studies of metabolic pathways and enzyme activity.^[6] One study has shown that it can inhibit the neuraminidase enzyme, which may lead to decreased bacterial growth for certain Gram-positive bacteria. It is also a key intermediate in the synthesis of various pharmaceuticals, including anti-inflammatory drugs.^{[7][8]}

Experimental Protocols

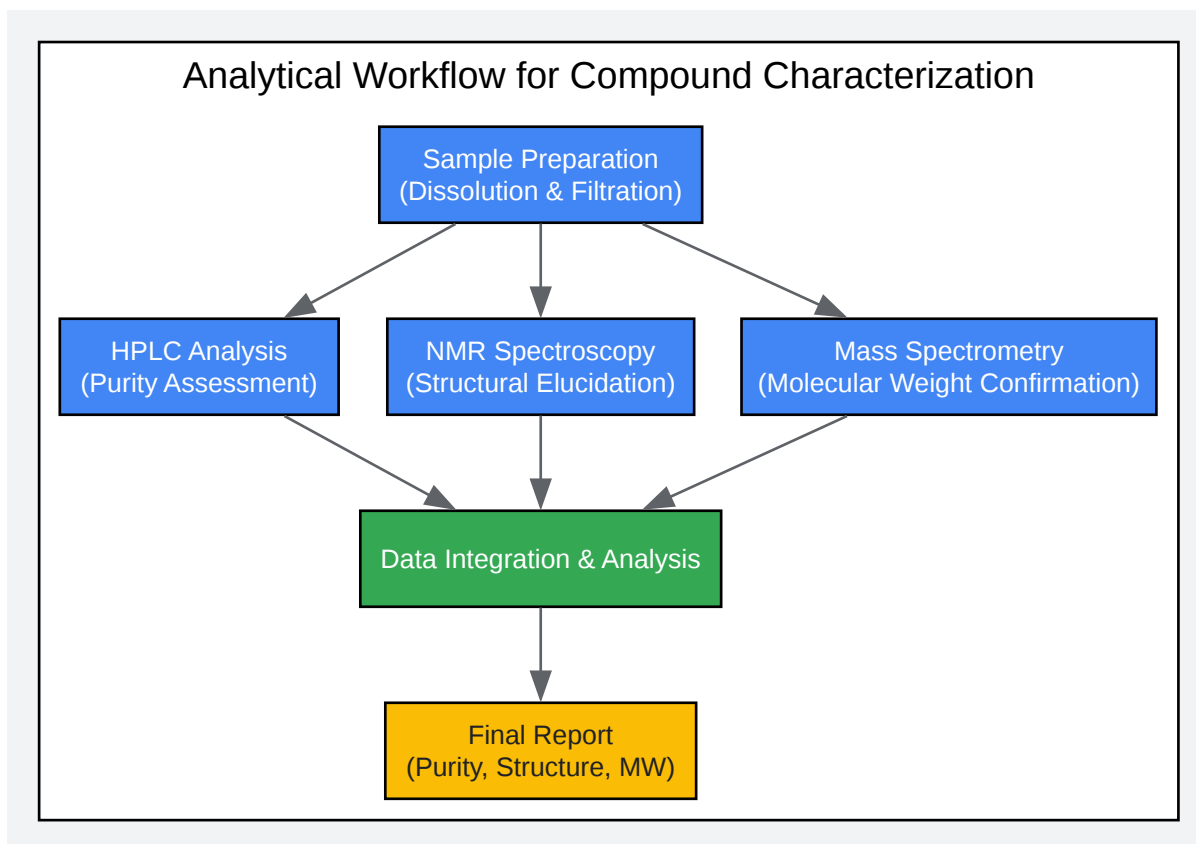
Accurate characterization is critical for ensuring the purity and identity of **4-Amino-2-methylbenzoic acid** for research and development. Below is a representative protocol for purity assessment using High-Performance Liquid Chromatography (HPLC).

Protocol: Purity Analysis by HPLC

This protocol is a standard methodology for the analysis of aromatic carboxylic acids and can be adapted for **4-Amino-2-methylbenzoic acid**.

- Objective: To determine the purity of a **4-Amino-2-methylbenzoic acid** sample by quantifying the main peak area relative to the total peak area.
- Materials & Instrumentation:
 - **4-Amino-2-methylbenzoic acid** sample
 - HPLC-grade acetonitrile and water
 - Formic acid or Trifluoroacetic acid (TFA)
 - HPLC system with a UV detector
 - C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
 - 0.45 μ m syringe filters
- Methodology:
 - Mobile Phase Preparation: Prepare Mobile Phase A as 0.1% formic acid in water and Mobile Phase B as 0.1% formic acid in acetonitrile.
 - Sample Preparation: Accurately weigh and dissolve the sample in a 50:50 mixture of water and acetonitrile to a concentration of 1 mg/mL (stock solution). Dilute the stock solution to a working concentration of 0.1 mg/mL with the same diluent. Filter the final solution through a 0.45 μ m syringe filter before injection.[9]
 - Chromatographic Conditions:
 - Column: C18 reverse-phase, 4.6 x 150 mm, 5 μ m
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L[9]

- Detector Wavelength: 254 nm (or wavelength of maximum absorbance)
- Column Temperature: 30 °C
- Gradient Elution:
 - 0-2 min: 10% B
 - 2-15 min: 10% to 90% B
 - 15-18 min: 90% B
 - 18-20 min: 90% to 10% B
 - 20-25 min: 10% B (re-equilibration)
- Data Analysis:
 - Integrate all peaks in the chromatogram.
 - Calculate the area percentage of the main peak corresponding to **4-Amino-2-methylbenzoic acid**.
 - Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100.



[Click to download full resolution via product page](#)

Caption: A typical analytical workflow for the characterization of a chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Amino-2-methylbenzoic Acid | 2486-75-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. 4-Amino-2-methylbenzoic acid | C₈H₉NO₂ | CID 241632 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Amino-2-methylbenzoic acid 95 2486-75-1 [sigmaaldrich.com]
- 4. scbt.com [scbt.com]

- 5. 4-Amino-2-methylbenzoic acid | 2486-75-1 [chemicalbook.com]
- 6. nbinno.com [nbinno.com]
- 7. chemimpex.com [chemimpex.com]
- 8. 4-Methyl-2-(2-methylanilino)benzoic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Amino-2-methylbenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184037#4-amino-2-methylbenzoic-acid-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com